

UCPH-101: A Technical Guide to the First Selective EAAT1 Inhibitor

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Compound of Interest

Compound Name: *Ucph-101*
CAS No.: *1118460-77-7*
Cat. No.: *B1683363*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Excitatory Amino Acid Transporter 1 (EAAT1), also known as Glutamate Aspartate Transporter 1 (GLAST-1), plays a critical role in maintaining glutamate homeostasis in the central nervous system. Its dysfunction is implicated in various neurological disorders, making it a significant target for therapeutic intervention. This document provides a comprehensive technical overview of **UCPH-101**, the first selective, non-substrate inhibitor of EAAT1. We delve into its pharmacological properties, mechanism of action, detailed experimental protocols for its characterization, and the structure-activity relationships that govern its potency and selectivity. This guide is intended to serve as a valuable resource for researchers and drug development professionals working on EAAT1 and related therapeutic areas.

Introduction to EAAT1

EAAT1 is a sodium-dependent glutamate transporter predominantly expressed in glial cells, particularly astrocytes, and cerebellar Bergmann glia.^{[1][2]} It is essential for clearing glutamate from the synaptic cleft, thereby preventing excitotoxicity and ensuring high-fidelity synaptic

transmission.[1] The transporter functions as a homotrimer, with each subunit mediating the co-transport of one glutamate molecule along with three Na⁺ ions and one H⁺ ion, in exchange for one K⁺ ion.[2] This process allows for the uptake of glutamate against its concentration gradient.[2] Dysregulation of EAAT1 function has been linked to neurodegenerative diseases such as amyotrophic lateral sclerosis (ALS) and epilepsy.

UCPH-101: A Potent and Selective EAAT1 Inhibitor

UCPH-101, with the chemical name 2-Amino-5,6,7,8-tetrahydro-4-(4-methoxyphenyl)-7-(naphthalen-1-yl)-5-oxo-4H-chromene-3-carbonitrile, was the first compound identified to exhibit high selectivity for EAAT1.[3]

Pharmacological Profile

UCPH-101 is a potent inhibitor of human EAAT1 with a reported IC₅₀ value of 0.66-0.67 μM.[4] Its key advantage lies in its remarkable selectivity over other EAAT subtypes. It displays over 400-fold selectivity for EAAT1 compared to EAAT2 and EAAT3 (IC₅₀ > 300 μM).[5] Furthermore, it shows no significant inhibitory activity at EAAT4 or EAAT5 at concentrations up to 10 μM. A closely related analog, UCPH-102, is also available and has been shown to be blood-brain barrier permeable, making it more suitable for in vivo studies.[6]

Quantitative Data Summary

The following tables summarize the key quantitative data for **UCPH-101** and its selectivity profile.

Table 1: Potency of **UCPH-101** at EAAT1

Compound	Target	IC ₅₀ (nM)	Assay Type
UCPH-101	EAAT1	660	[³ H]-D-Aspartate Uptake
UCPH-101	EAAT1	670	Not Specified

Data sourced from multiple publications.

Table 2: Selectivity Profile of **UCPH-101**

EAAT Subtype	IC50 (nM)	Fold Selectivity (vs. EAAT1)
EAAT1	660	1
EAAT2	>300,000	>454
EAAT3	>300,000	>454
EAAT4	No significant inhibition at 10 μ M	-
EAAT5	No significant inhibition at 10 μ M	-

Data compiled from various sources.[5]

Mechanism of Action

UCPH-101 acts as a non-competitive, allosteric inhibitor of EAAT1.[5][7][8] This means it does not compete with glutamate for binding to the active site. Instead, it binds to a distinct, hydrophobic pocket located at the interface between the trimerization and transport domains of the EAAT1 monomer.[9][10][11] This binding "glues" the transport domain to the scaffold domain, thereby locking the transporter in an outward-facing state and preventing the conformational changes necessary for substrate translocation.[10] This allosteric mechanism is a key feature of **UCPH-101** and provides a novel avenue for modulating transporter function.[7][9] Interestingly, brief exposure to **UCPH-101** can induce a long-lasting inactive state of the transporter.[7][12]

Experimental Protocols

The following are detailed methodologies for key experiments used in the characterization of **UCPH-101**.

Radiolabeled Substrate Uptake Assay ([³H]-D-Aspartate)

This assay is a common method to measure the functional activity of glutamate transporters.

Objective: To determine the IC₅₀ of **UCPH-101** on EAAT1-mediated uptake of a radiolabeled substrate.

Materials:

- HEK293 cells stably expressing human EAAT1 (EAAT1-HEK293).
- Poly-D-lysine-coated 96-well plates.
- Krebs buffer (140 mM NaCl, 4.7 mM KCl, 2.5 mM CaCl₂, 1.2 mM MgCl₂, 11 mM HEPES, 10 mM D-glucose, pH 7.4).
- [³H]-D-Aspartate (a transportable analog of glutamate).
- **UCPH-101** stock solution in DMSO.
- Scintillation fluid.
- Microplate scintillation counter.

Protocol:

- Cell Plating: Seed EAAT1-HEK293 cells in poly-D-lysine-coated 96-well plates and grow to confluence.
- Washing: On the day of the experiment, aspirate the growth medium and wash the cells once with 100 µL of Krebs buffer.
- Inhibitor Incubation: Add 50 µL of Krebs buffer containing various concentrations of **UCPH-101** to the wells. For control wells, add buffer with the corresponding DMSO concentration. Incubate for a defined period (e.g., 1.5, 3, 6, or 12 minutes) at room temperature.^[9] The inhibitory potency of **UCPH-101** has been shown to increase with the length of the incubation period.^{[9][12]}
- Substrate Addition: Add 50 µL of Krebs buffer containing [³H]-D-Aspartate to each well to initiate the uptake reaction. The final concentration of [³H]-D-Aspartate should be close to its K_m value for EAAT1.

- Uptake Termination: After a short incubation period (e.g., 5-10 minutes) on ice or at room temperature, terminate the uptake by rapidly washing the cells three times with ice-cold Krebs buffer.[\[13\]](#)
- Cell Lysis: Lyse the cells by adding a scintillation fluid to each well.
- Quantification: Measure the radioactivity in each well using a microplate scintillation counter.
- Data Analysis: Determine the concentration of **UCPH-101** that inhibits 50% of the specific [³H]-D-Aspartate uptake (IC₅₀) by fitting the data to a sigmoidal dose-response curve.

Patch-Clamp Electrophysiology

This technique allows for the direct measurement of transporter-mediated currents.

Objective: To characterize the electrophysiological effects of **UCPH-101** on EAAT1.

Materials:

- tsA201 cells transiently expressing human EAAT1.
- Patch-clamp rig with amplifier and data acquisition system.
- Borosilicate glass pipettes.
- Intracellular solution (e.g., containing KCl, MgCl₂, EGTA, HEPES, and ATP, pH adjusted to 7.2).
- Extracellular solution (e.g., Krebs buffer).
- **UCPH-101** and glutamate solutions.

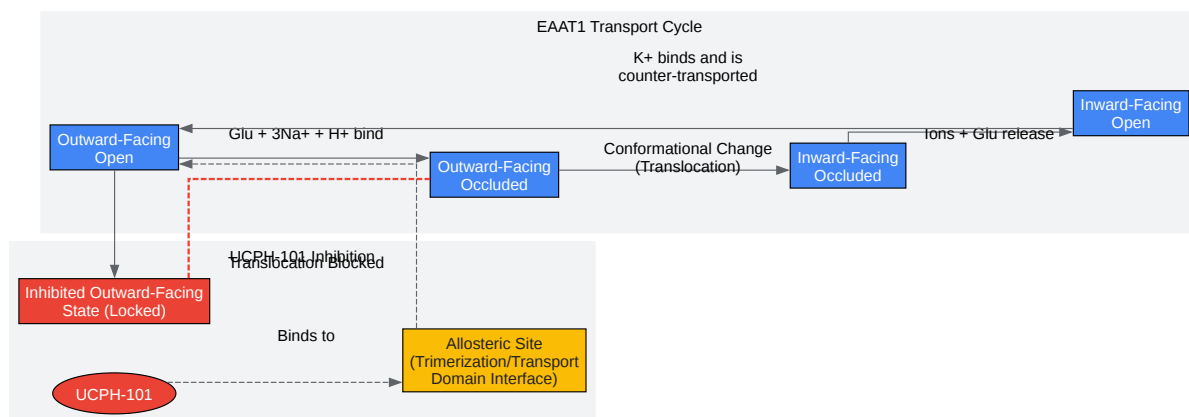
Protocol:

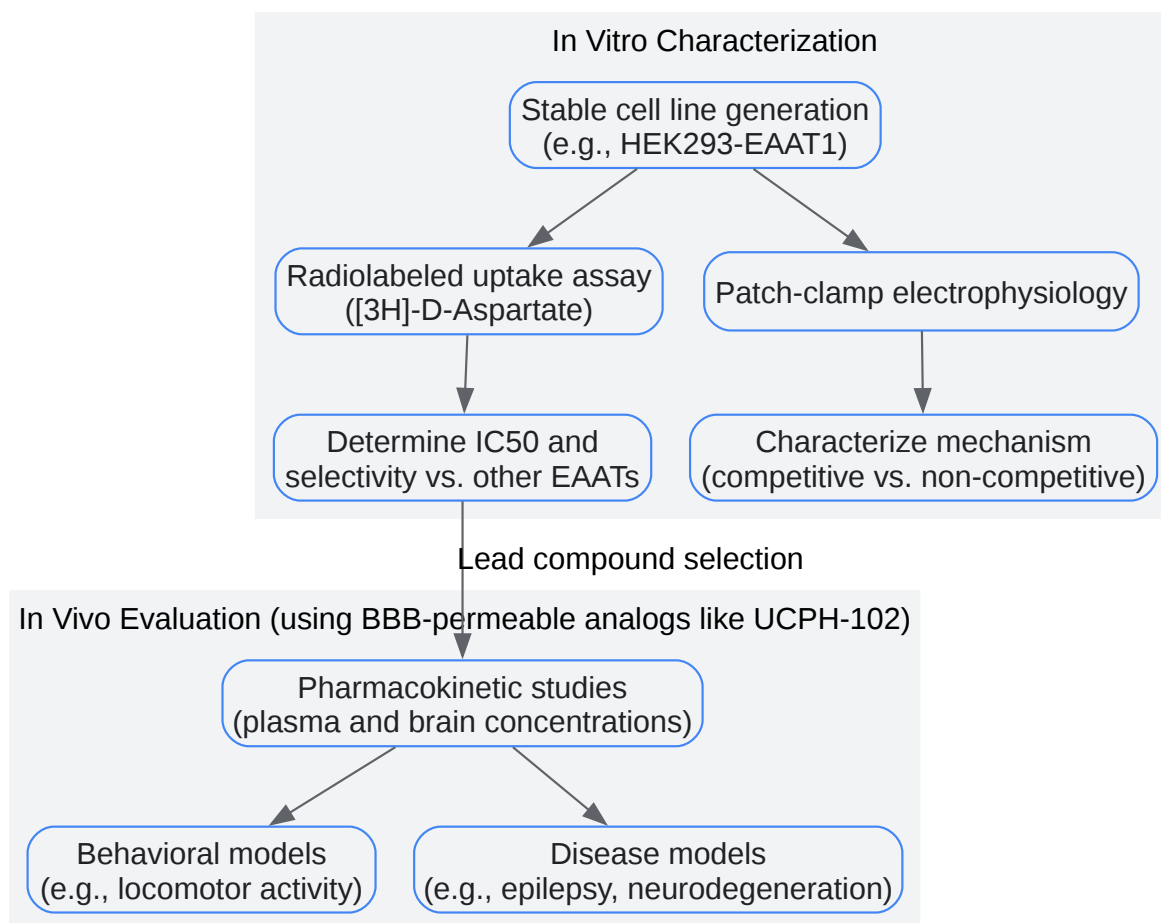
- Cell Preparation: Use tsA201 cells expressing EAAT1 for whole-cell patch-clamp recordings.
- Pipette Preparation: Pull borosilicate glass pipettes to a resistance of 2-5 MΩ when filled with the intracellular solution.

- **Whole-Cell Configuration:** Establish a whole-cell recording configuration on a selected cell. Clamp the membrane potential at a holding potential (e.g., -70 mV).
- **Current Elicitation:** Apply glutamate (e.g., 1 mM) to the cell using a rapid perfusion system to elicit EAAT1-mediated currents.
- **Inhibitor Application:** Co-apply **UCPH-101** at various concentrations with glutamate to observe the inhibitory effect on the glutamate-induced current. The onset of inhibition by **UCPH-101** can be slow, requiring several seconds to reach completion at lower concentrations.[8]
- **Data Acquisition and Analysis:** Record the currents before, during, and after the application of the compounds. Analyze the peak current amplitude to determine the extent of inhibition and calculate the IC50 value.

Visualizations

Signaling Pathways and Experimental Workflows





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